

Cesium Stearate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Cesium stearate

Cat. No.: B577387

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CAS Number: 14912-91-5

This technical guide provides an in-depth overview of **cesium stearate**, a metal-organic compound with potential applications in various scientific and industrial fields. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, and analytical characterization.

Chemical and Physical Properties

Cesium stearate is the cesium salt of stearic acid, a long-chain saturated fatty acid.^[1] It is classified as a metallic soap.^[2] Its chemical structure consists of a cesium cation (Cs^+) and a stearate anion ($\text{C}_{17}\text{H}_{35}\text{COO}^-$).

Quantitative Data Summary

The following table summarizes the key quantitative properties of **cesium stearate**.

Property	Value	Source(s)
CAS Number	14912-91-5	[1] [2] [3]
Molecular Formula	C ₁₈ H ₃₅ CSO ₂	[1] [2] [3]
Molecular Weight	416.37 g/mol	[3]
Appearance	White to off-white powder	[1]
Melting Point	263-269 °C	[4]
Solubility	Soluble in hot water	[2]
Topological Polar Surface Area	40.1 Å ²	[3]

Experimental Protocols

This section details the methodologies for the synthesis and characterization of **cesium stearate**.

Synthesis of Cesium Stearate

A common method for the synthesis of **cesium stearate** involves the reaction of cesium carbonate with stearic acid.[\[4\]](#)

Materials:

- Cesium carbonate (Cs₂CO₃)
- Stearic acid (C₁₈H₃₆O₂)
- Butanol
- Diethyl ether

Procedure:

- A mixture of cesium carbonate and stearic acid in a 1:2 molar ratio is added to butanol.

- The mixture is heated to reflux temperature and maintained until the evolution of carbon dioxide ceases.
- Following the completion of the reaction, butanol is removed using a rotary evaporator.
- The resulting residue is mixed with diethyl ether and aspirated to yield the final product.[4]

Analytical Characterization

A suite of analytical techniques can be employed to characterize the structure, purity, and thermal properties of synthesized **cesium stearate**.

2.2.1. Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in **cesium stearate**. The spectrum of stearic acid shows a characteristic C=O stretching vibration of the carboxylic acid group around 1700-1710 cm^{-1} . [5] Upon formation of the cesium salt, this peak disappears and is replaced by new absorption peaks corresponding to the asymmetric and symmetric stretches of the carboxylate group ($-\text{COO}^-$). [5]

2.2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

^{133}Cs NMR spectroscopy can be utilized to study the cesium environment in the compound. [6] Cesium-133 is a quadrupolar nucleus with 100% natural abundance, making it suitable for NMR studies. [6] The chemical shift can provide information about the coordination of the cesium ion.

2.2.3. Thermal Analysis (TGA/DSC)

Thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) are used to evaluate the thermal stability and phase transitions of **cesium stearate**. For related metal stearates like calcium stearate, TGA shows decomposition steps corresponding to the loss of water, decomposition to calcium carbonate, and finally to calcium oxide. [7] DSC can be used to determine the melting point and other thermal events.

2.2.4. Mass Spectrometry

High-resolution mass spectrometry can be used to confirm the molecular weight of **cesium stearate**.

Applications in Research and Drug Development

While **cesium stearate** has established applications as a lubricant and heat stabilizer in polymer processing and specialty greases, its role in drug development is less defined.^{[8][9]} However, based on the properties of other metal stearates, potential applications can be extrapolated.

Potential as an Excipient in Solid Dosage Forms

Metal stearates, such as magnesium stearate, are widely used as lubricants in the manufacturing of pharmaceutical tablets and capsules to prevent the adhesion of the powder to the processing equipment. Although not extensively studied, the lubricating properties of **cesium stearate** suggest its potential use in similar applications.

Nanoparticle and Liposome Formulations for Drug Delivery

The amphiphilic nature of the stearate anion makes it a candidate for use in the formulation of nanoparticles and liposomes for drug delivery. These nanocarriers can encapsulate therapeutic agents, potentially improving their solubility, stability, and pharmacokinetic profiles.^[10] While there is no direct literature on **cesium stearate** in this context, other metal stearates have been investigated for such purposes.

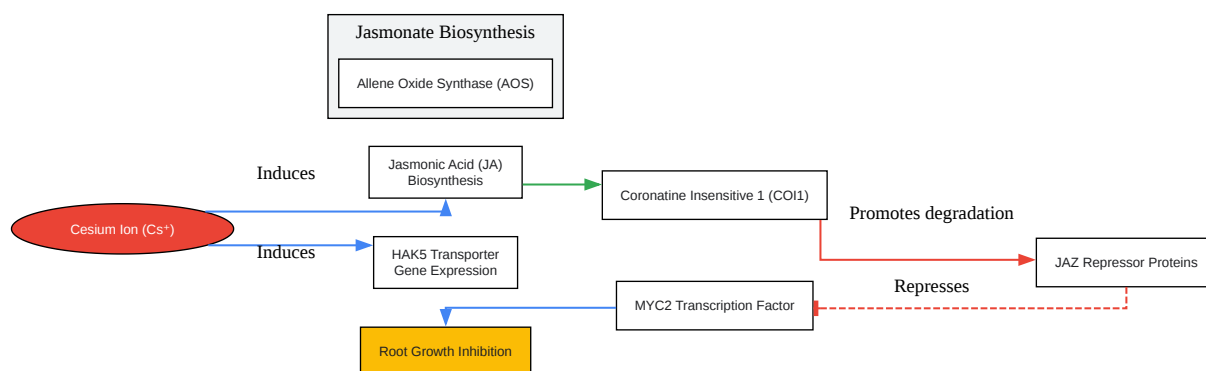
Biological Activity and Signaling Pathways

Direct research on the biological activity and signaling pathways specifically modulated by **cesium stearate** is limited. However, studies on the effects of cesium ions on biological systems provide some insights.

Interaction with the Jasmonate Signaling Pathway in Plants

Research in *Arabidopsis thaliana* has shown that cesium inhibits plant growth by inducing the jasmonate signaling pathway.^{[1][11]} Cesium exposure leads to the induction of jasmonate

biosynthesis and downstream signaling, which in turn affects root growth.[1] This interaction highlights a specific biological pathway that is sensitive to the presence of cesium ions.



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Figure 1: Cesium-induced jasmonate signaling pathway in *Arabidopsis thaliana*.

Toxicology and Safety

The toxicological profile of **cesium stearate** has not been extensively studied. However, information on cesium and its salts indicates that while stable cesium is not highly toxic, large doses can cause changes in behavior in laboratory animals.[12] Radioactive cesium isotopes are a significant health concern due to their emission of ionizing radiation, which can lead to acute radiation syndrome and an increased risk of cancer.[12][13] Standard laboratory safety precautions should be taken when handling **cesium stearate**, including the use of personal protective equipment to avoid inhalation and skin contact.

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